

Safety and handling precautions for Potassium thiocyanate- ^{13}C , ^{15}N .

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Compound of Interest

Compound Name: Potassium thiocyanate- ^{13}C , ^{15}N

Cat. No.: B046533

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An In-depth Technical Guide to the Safety and Handling of Potassium Thiocyanate- ^{13}C , ^{15}N

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for Potassium thiocyanate- ^{13}C , ^{15}N , a stable isotope-labeled compound used in research and development. Given its chemical properties, understanding the appropriate safety precautions is critical for all personnel handling this substance. This document outlines the known hazards, exposure controls, and handling procedures to ensure a safe laboratory environment.

Hazard Identification and Classification

Potassium thiocyanate- ^{13}C , ^{15}N is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.[1] A primary and severe hazard is the liberation of highly toxic hydrogen cyanide gas upon contact with acids.[2][3][4]

GHS Hazard Statements:

- H302: Harmful if swallowed.[5]
- H312: Harmful in contact with skin.
- H318: Causes serious eye damage.[5]
- H332: Harmful if inhaled.

- H412: Harmful to aquatic life with long lasting effects.[6]

Precautionary Statements:

- P261: Avoid breathing dust.[6]
- P270: Do not eat, drink or smoke when using this product.[6]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Data Presentation

The following tables summarize the key quantitative data for Potassium Thiocyanate. Note that the isotopic labeling with ^{13}C and ^{15}N does not significantly alter the chemical properties compared to the unlabeled compound.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	K ¹³ C ¹⁵ NS	[2]
Molecular Weight	99.17 g/mol	[1]
Appearance	Colorless to white crystalline solid	[7][8]
Melting Point	170-179 °C (338-354.2 °F)	[1][2]
Boiling Point	500 °C (932 °F) (decomposes)	[2][7]
Density	1.886 g/cm ³	[2][7]
pH	5.3-8.7 (5% aqueous solution)	[1][2]
Vapor Pressure	<1 hPa @ 20 °C	[1][2]

Table 2: Toxicological Data

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	854 mg/kg	[1][2][9]
LD50	Mouse	Oral	594 mg/kg	[2]
LD50	Rat	Dermal	>2000 mg/kg	[1][5]
TDLo	Human	Oral	428 mg/kg	[2]
LDLo	Human	Oral	80 mg/kg	[2]

Table 3: Solubility Data

Solvent	Solubility (g/100 g of solvent)	Temperature (°C)	Source(s)
Water	177	0	[8][10]
Water	217	20	[7][8][10]
Acetone	20.75	22	[10]
Ethanol	20.75	22	[10]
Acetonitrile	11.31	18	[10]
Dimethylformamide	18.2	25	[10]
Pyridine	6.15	20	[10]

Experimental Protocols & Handling Engineering Controls

- Work with Potassium thiocyanate-¹³C,¹⁵N should be conducted in a well-ventilated area.[3]
- A certified chemical fume hood is required for all procedures that may generate dust or aerosols.[2]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[2]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn to prevent skin contact.[8] A lab coat or other protective clothing is mandatory to cover exposed skin.[2][8]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA-approved respirator should be used.

[2] A particulate filter (type P2) is recommended when dusts are generated.

General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any incompatible materials, especially acids.[3]
- Weighing and Transfer: Conduct weighing and transfers of the solid material within a chemical fume hood to minimize dust generation and inhalation.[2] Use non-sparking tools.
- Solution Preparation: When dissolving the compound, add the solid slowly to the solvent to avoid splashing. Dissolution in water is endothermic and will cause cooling.[8]
- Reaction: If used in a reaction, maintain the vessel in a well-ventilated area. Be mindful of reaction conditions and potential for hazardous byproduct formation.
- Post-Handling: Thoroughly wash hands and any exposed skin after handling.[6] Decontaminate all equipment and the work surface.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2]
- The material is sensitive to moisture, light, and air; store accordingly.[2][9]
- Crucially, store separately from acids and strong oxidizing agents.[2][3]

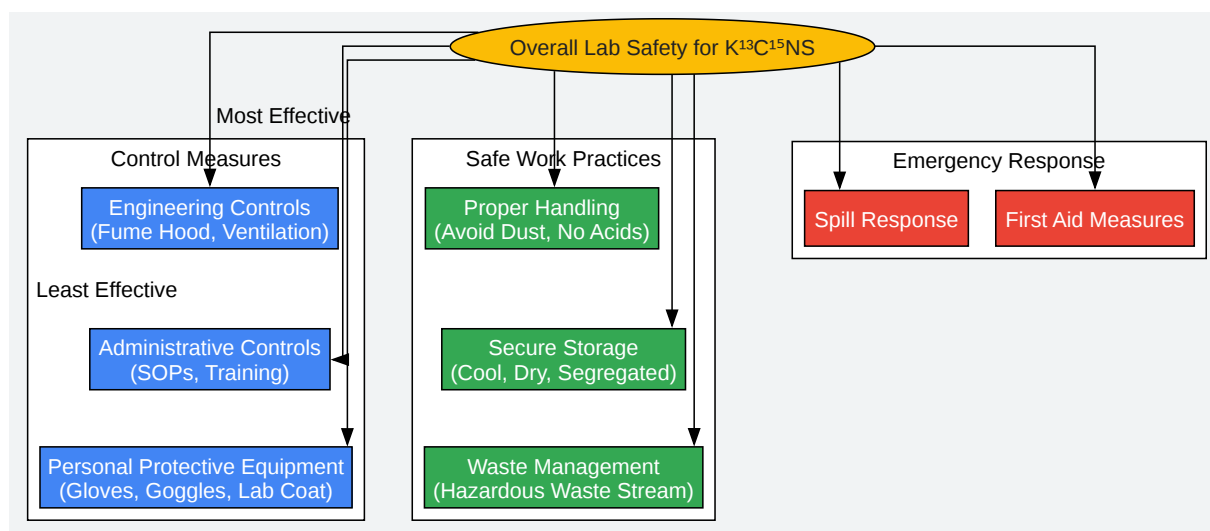
Disposal

- Dispose of waste containing potassium thiocyanate as hazardous waste.[3]
- Do not allow the material to enter drains or the environment.[6]
- All disposal must be in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety office for specific guidance.

First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration, but do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[2]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[2]

Visualizations



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Caption: Hierarchy of safety controls for handling Potassium thiocyanate-¹³C,¹⁵N.



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Caption: General experimental workflow for Potassium thiocyanate- ^{13}C , ^{15}N .

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